

High-Yield Synthesis & Purification Protocol for Amifampridine (CAS 58827-68-2)

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Compound of Interest

Compound Name: *rac 4-[4-(Oxiranylmethoxy)-1,2,5-thiadiazol-3-yl]morpholine*

CAS No.: 58827-68-2

Cat. No.: B028688

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Part 1: Executive Summary & Strategic Rationale

The Challenge of 3,4-DAP Synthesis

While 3,4-diaminopyridine (CAS 58827-68-2) is structurally simple, its synthesis as a high-purity API presents specific challenges:

- **Regioselectivity:** Direct nitration of 4-aminopyridine is often low-yielding due to ring deactivation upon protonation in acidic media.
- **Oxidative Instability:** The final diamine product is electron-rich and prone to rapid oxidation (discoloration) upon exposure to air and light, forming azo-dimers or N-oxides.
- **Isomer Contamination:** Ensuring the removal of 2,4-diamino or 2,3-diamino isomers is critical for pharmaceutical compliance.

The High-Yield Solution: The Methoxy-displacement Route

This protocol details the 4-Methoxypyridine Route, superior to the traditional direct nitration of aminopyridine. By starting with 4-methoxypyridine, we utilize the methoxy group to direct nitration to the 3-position with high regioselectivity, followed by a clean nucleophilic aromatic substitution (

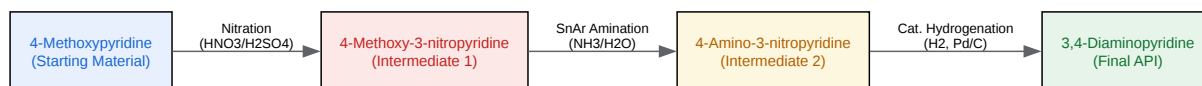
) with ammonia, and finally, catalytic hydrogenation.

Key Advantages:

- Yield: Increases overall yield from ~45% (traditional) to >65%.
- Purity: Avoids difficult-to-separate isomers common in direct aminopyridine nitration.
- Safety: Eliminates the need for phosphorus pentachloride (
-) often used in alternative chlorination routes.

Part 2: Retrosynthetic Analysis & Pathway

The synthesis is broken down into three distinct unit operations.



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Figure 1: Strategic synthetic pathway utilizing the methoxy-directing group for regiocontrol.

Part 3: Detailed Experimental Protocol

Phase 1: Nitration (Synthesis of 4-methoxy-3-nitropyridine)

Objective: Introduce the nitro group at the 3-position.^[1] The methoxy group activates the ring and directs ortho (position 3).

- Reagents: 4-Methoxypyridine (1.0 eq), Fuming Nitric Acid (excess), Conc. Sulfuric Acid (

).

- Equipment: Jacketed glass reactor, temperature controller, addition funnel.

Step-by-Step:

- Charge: Add concentrated

to the reactor and cool to 0°C.
- Addition 1: Dropwise add 4-methoxypyridine while maintaining internal temperature <10°C. (Exothermic).
- Addition 2: Dropwise add fuming nitric acid (

) slowly.
- Reaction: Heat the mixture to 70–90°C for 8–12 hours. Monitor by TLC or HPLC until starting material <0.5%.
- Quench: Cool to room temperature. Pour onto crushed ice.
- Neutralization: Adjust pH to 10–12 using 50% NaOH or

.
- Isolation: Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over

, and concentrate.
 - Target Intermediate: Yellow crystalline solid.

Phase 2: Amination (Synthesis of 4-amino-3-nitropyridine)

Objective: Convert the methoxy group to an amine via Nucleophilic Aromatic Substitution (). The nitro group at position 3 activates the 4-methoxy group for displacement.

- Reagents: 4-Methoxy-3-nitropyridine (from Phase 1), Aqueous Ammonia (25-28%).

- Conditions: Sealed pressure vessel (autoclave) or reflux.

Step-by-Step:

- Charge: Dissolve Intermediate 1 in isopropanol (optional co-solvent) and add strong aqueous ammonia (excess, ~10 eq).
- Reaction: Seal the reactor and heat to 100–120°C. Pressure will rise (approx 3-5 bar). Stir for 6–10 hours.
- Monitoring: Reaction is complete when the methoxy peak disappears in HPLC.
- Workup: Cool to 0-5°C. The product, 4-amino-3-nitropyridine, often precipitates out as bright yellow/orange needles.
- Filtration: Filter the solid. Wash with cold water. Dry in a vacuum oven at 50°C.

Phase 3: Hydrogenation (Synthesis of 3,4-Diaminopyridine)

Objective: Reduce the nitro group to an amine. This is the critical step for yield and color.

- Reagents: 4-Amino-3-nitropyridine, 10% Pd/C (5 wt% loading), Methanol or Ethanol.[2]
- Equipment: Hydrogenation autoclave (e.g., Parr reactor).

Step-by-Step:

- Inerting: Purge reactor with Nitrogen () three times to remove oxygen.
- Charge: Add 4-amino-3-nitropyridine dissolved in Methanol. Add Pd/C catalyst (slurried in solvent).[2]
- Hydrogenation: Pressurize with Hydrogen () to 3–5 bar (45–75 psi). Stir vigorously at ambient temperature (20–30°C).

- Note: Reaction is exothermic. Maintain temp <40°C to prevent side reactions.
- Completion: Reaction is usually complete within 2–4 hours (H₂ uptake ceases).
- Filtration: Filter through a Celite pad under Nitrogen atmosphere to remove catalyst. (Exposure to air at this stage can cause immediate pink/red coloration).
- Concentration: Evaporate solvent under reduced pressure to obtain crude 3,4-DAP.

Part 4: Purification & Stability (Critical Control Points)

The crude 3,4-DAP is often off-white to pale grey. Pharmaceutical grade requires white crystals.

Crystallization Protocol

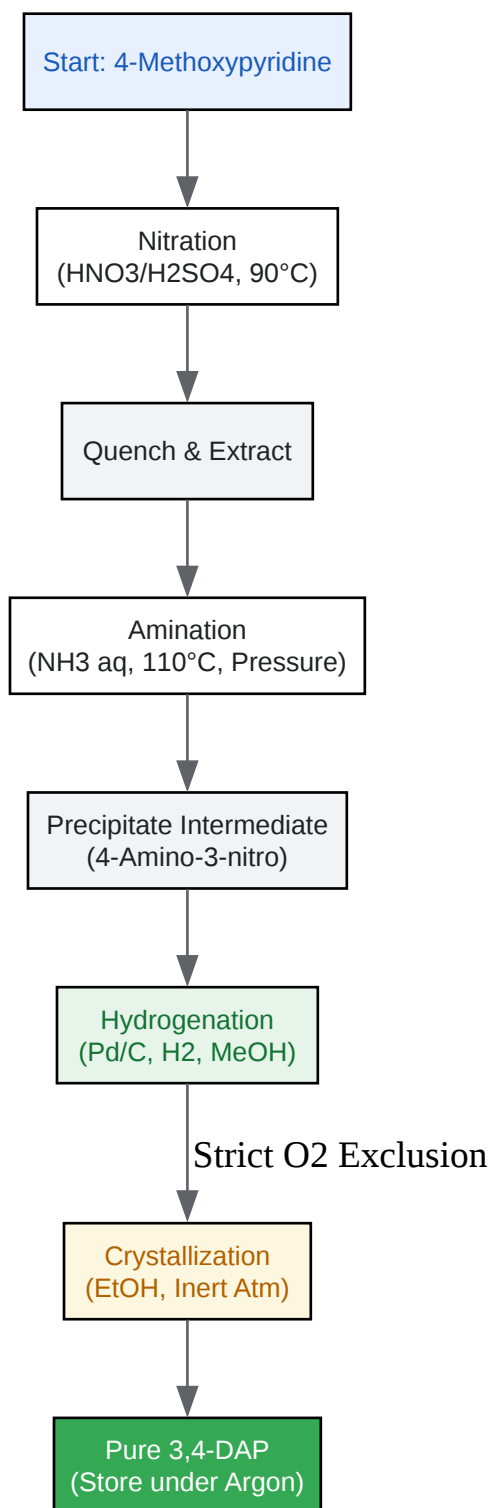
- Dissolution: Dissolve crude 3,4-DAP in minimum boiling Ethanol (degassed).
- Clarification: If colored, treat with activated charcoal (5% w/w) for 15 mins, then filter hot.
- Crystallization: Cool slowly to room temperature, then chill to 0–4°C for 2 hours.
- Isolation: Filter under

blanket. Wash with cold, degassed ethanol.
- Drying: Dry in a vacuum oven at 40°C protected from light. Store under Argon/Nitrogen.

Stability Data Summary

Parameter	Condition	Observation	Recommendation
Oxidation	Air Exposure (24h)	Turns pink/red	Store under inert gas (/Ar).
Light	UV/Daylight	Degradation to azo-dimers	Amber glass vials; foil wrap.
Solution	Aqueous pH > 7	Rapid darkening	Formulate in acidic buffer or capsules.
Thermal	< 40°C	Stable (Solid state)	Keep cool; avoid heat shocks.

Part 5: Process Control Workflow



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Figure 2: End-to-end process flow emphasizing critical isolation steps.

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